

# A Technical Guide to Ac-EEVVAC-pNA: Synthesis, Application, and Experimental Protocols

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## Compound of Interest

Compound Name: **Ac-EEVVAC-pNA**

Cat. No.: **B12401364**

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Introduction: The peptide **Ac-EEVVAC-pNA** (Acetyl-Glu-Glu-Val-Val-Ala-Cys-p-nitroanilide) is a specialized chromogenic substrate used in biochemical assays. This technical guide provides an in-depth overview of its commercial availability through custom synthesis, its primary application in studying proteolytic enzymes, and detailed experimental protocols for its use. The information is tailored for researchers, scientists, and professionals in drug development who require a comprehensive understanding of this tool for their work.

## Commercial Availability and Suppliers

**Ac-EEVVAC-pNA** is not typically available as a stock reagent from major chemical suppliers. Its specific sequence suggests it is designed for a targeted research application, and as such, it must be acquired through custom peptide synthesis services. Several reputable companies offer these services, providing the peptide at various scales and purity levels to meet specific research needs.

Below is a summary of leading suppliers that offer custom peptide synthesis and can manufacture **Ac-EEVVAC-pNA** upon request.

Supplier	Key Features of Custom Peptide Synthesis Service
GenScript	Offers the proprietary PepPower™ microwave-assisted synthesis platform for rapid delivery. Guarantees quantity and provides various purity levels and modifications. <a href="#">[1]</a>
Biosynth	Provides a range of services including solid-phase and solution-phase synthesis, extensive modifications (biotinylation, PEGylation, etc.), and ISO 9001:2015 certified sites in the US and Europe. <a href="#">[2]</a>
Thermo Fisher Scientific	Synthesizes peptides from 2 to 110 amino acids using Fmoc solid-phase technology, with scales ranging from 0.1 mg to over 1 kg and purities up to >98%. <a href="#">[3]</a>
JPT Peptide Technologies	Features an ISO 9001:2015 certified quality management system, with experience in synthesizing over a million peptides annually and a success rate exceeding 99%. <a href="#">[4]</a>
CPC Scientific	A Contract Research, Development, and Manufacturing Organization (CRDMO) capable of producing peptides from 2 to over 200 amino acids in length, with purities from 80% to 99%. <a href="#">[5]</a>

## Core Application: A Substrate for Proteasome Activity

While direct literature on **Ac-EEVVAC-pNA** is sparse, its sequence and structure strongly suggest its use as a substrate for the 20S proteasome, a key component of the ubiquitin-proteasome pathway. The proteasome is a multi-catalytic complex responsible for degrading most intracellular proteins, playing a critical role in cell cycle regulation, apoptosis, and DNA repair.[\[6\]](#)

The 20S proteasome core possesses three distinct proteolytic activities:

- Chymotrypsin-like: Cleaves after large hydrophobic residues.
- Trypsin-like: Cleaves after basic residues.
- Caspase-like (or Post-Glutamyl Peptide Hydrolytic): Cleaves after acidic residues.<sup>[7]</sup>

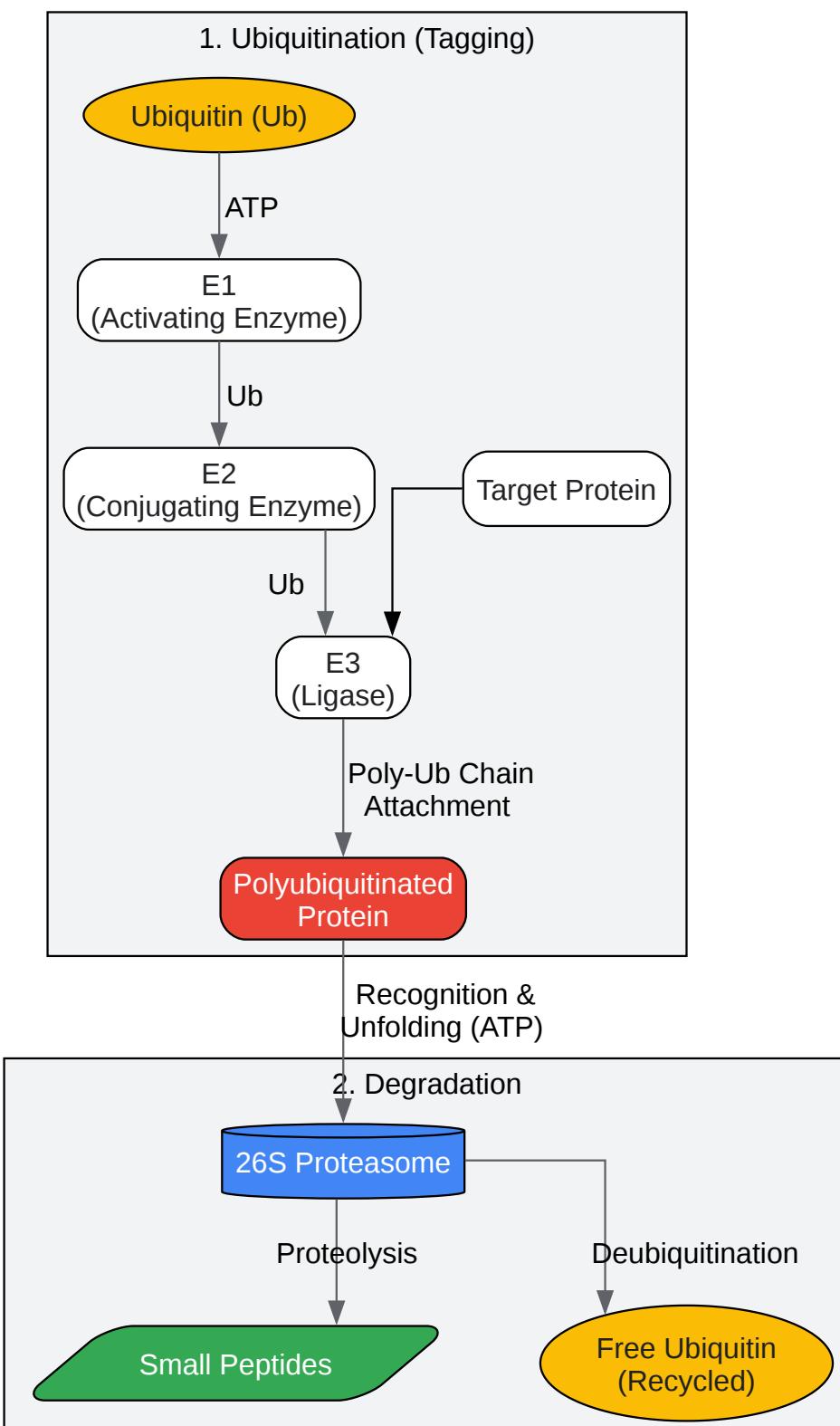
Peptide substrates ending in a reporter group like p-nitroanilide (pNA) are standard tools for measuring these activities. When the peptide is cleaved, free pNA is released, which is yellow and can be quantified by measuring its absorbance at approximately 405 nm. The sequence EEVVAC, with its hydrophobic valine residues, makes **Ac-EEVVAC-pNA** a likely candidate for assaying the chymotrypsin-like activity of the proteasome. This is analogous to commonly used fluorogenic substrates like Suc-LLVY-AMC.<sup>[8]</sup>

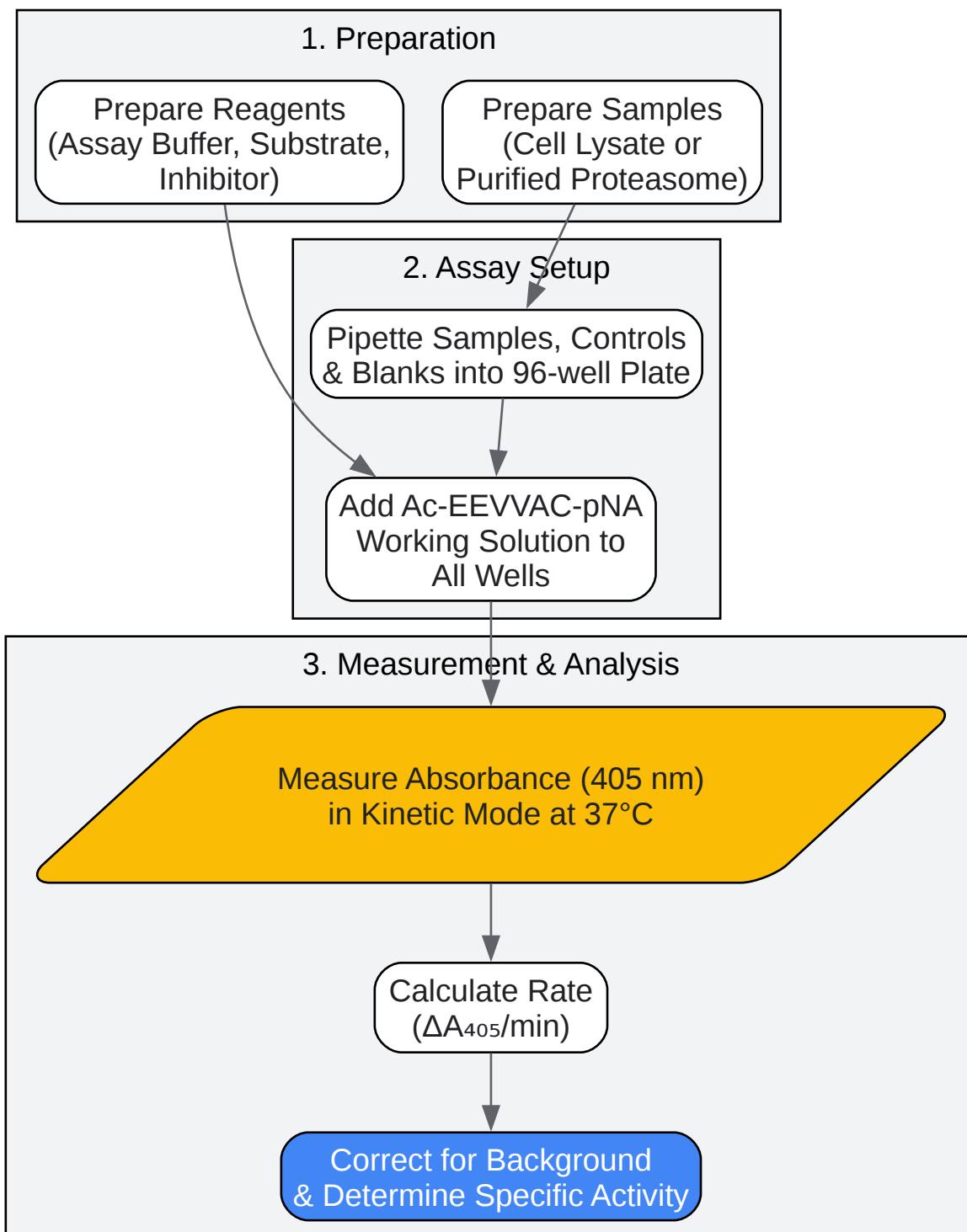
A related peptide, Ac-EEVVAC-AMC, is documented as a fluorogenic substrate for the Hepatitis C Virus (HCV) NS3 protease, indicating the EEVVAC sequence can also be recognized by viral proteases.<sup>[9][10]</sup> However, in the context of cellular biology research, its primary utility would be in the study of the proteasome.

## The Ubiquitin-Proteasome Signaling Pathway

The ubiquitin-proteasome pathway is the principal mechanism for targeted protein degradation in eukaryotic cells.<sup>[11][12]</sup> This process is essential for maintaining protein homeostasis and regulating a vast array of cellular functions.<sup>[13]</sup> The pathway involves two discrete steps: the tagging of substrate proteins with ubiquitin and the subsequent degradation of the tagged protein by the 26S proteasome.<sup>[14][15]</sup>

The 26S proteasome is a large, ATP-dependent complex composed of a central 20S catalytic core particle and one or two 19S regulatory particles.<sup>[15][16]</sup> The 19S particle recognizes polyubiquitinated proteins, unfolds them, and translocates them into the 20S core, where they are degraded into small peptides.<sup>[16]</sup>



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